

Technical Guide: Spectral and Synthetic Profile of 1-(Cbz-amino)cyclopentanecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Cbz-amino)cyclopentanecarboxylic acid

Cat. No.: B093437

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the available spectral data and synthetic methodology for **1-(Cbz-amino)cyclopentanecarboxylic acid**, also known as Cbz-cycloleucine. While direct quantitative spectral data such as NMR peak lists and IR frequencies are not widely available in the public domain, this guide consolidates known information from commercial and chemical database sources.

Data Presentation

The primary spectral data point available for **1-(Cbz-amino)cyclopentanecarboxylic acid** is from Liquid Chromatography-Mass Spectrometry (LCMS).

Table 1: Mass Spectrometry Data

Analysis Type	Ionization Mode	Observed m/z	Interpretation	Source
LCMS	Electrospray (ESI)	264	[M+H] ⁺	[1]

Note: Detailed ^1H NMR, ^{13}C NMR, and IR spectral data are indicated to be available from various chemical suppliers but are not publicly archived. Researchers requiring this data should consult commercial vendors.

Experimental Protocols

A detailed experimental protocol for the synthesis of **1-(Cbz-amino)cyclopentanecarboxylic acid** has been reported, providing a clear pathway for its preparation.

Synthesis of **1-(Cbz-amino)cyclopentanecarboxylic Acid**[\[1\]](#)

This protocol involves the protection of the amino group of 1-aminocyclopentanecarboxylic acid using benzyl chloroformate (Cbz-Cl).

- Step 1: Reaction Setup
 - A solution of 1-aminocyclopentanecarboxylic acid (3.0 g, 23.2 mmol) is prepared in a 1:1 mixture of dioxane and water (60 mL).
 - Sodium carbonate (Na_2CO_3 , 12.3 g, 116 mmol) is slowly added to the solution.
 - Benzyl chloroformate (3.6 mL, 25.5 mmol) is then added dropwise to the stirring mixture.
 - The reaction is stirred at room temperature overnight.
- Step 2: Initial Work-up and Intermediate Formation
 - Upon completion, the reaction mixture's pH is carefully adjusted to 2 using 1 M hydrochloric acid (HCl).
 - The acidic solution is extracted with ethyl acetate (EtOAc, 3 x 30 mL).
 - The combined organic phases are washed with saturated saline (30 mL), dried over anhydrous magnesium sulfate (MgSO_4), filtered, and concentrated under reduced pressure.
 - The resulting crude product is a mixture of **1-(Cbz-amino)cyclopentanecarboxylic acid** and its corresponding benzyl ester.

- Step 3: Saponification and Final Product Isolation
 - The crude product is dissolved in a 1:1 mixture of tetrahydrofuran (THF) and water (60 mL).
 - Lithium hydroxide (LiOH, 2.67 g, 116 mmol) is added, and the mixture is stirred overnight at room temperature to saponify the benzyl ester.
 - The mixture is washed with diethyl ether (Et₂O, 3 x 30 mL).
 - The aqueous phase is acidified to pH 2 with 1 M HCl.
 - The final product is extracted with ethyl acetate (3 x 30 mL).
 - The combined organic phases are washed with saturated saline (30 mL), dried over MgSO₄, filtered, and concentrated under reduced pressure to yield the final product, Cbz-cycloleucine (4.76 g, 78% yield).

Mandatory Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **1-(Cbz-amino)cyclopentanecarboxylic acid**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **1-(Cbz-amino)cyclopentanecarboxylic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CBZ-1-AMINO-1-CYCLOPENTANECARBOXYLIC ACID | 17191-44-5 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Spectral and Synthetic Profile of 1-(Cbz-amino)cyclopentanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093437#spectral-data-for-1-cbz-amino-cyclopentanecarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com